

A Comparative Guide to Commercial 8-Hydroxyguanine (8-OHG) ELISA Kits

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Compound of Interest

Compound Name: 8-Hydroxyguanine Hydrochloride

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For researchers, scientists, and professionals in drug development, the accurate measurement of oxidative DNA damage is crucial. 8-hydroxyguanine (8-OHG), and its deoxynucleoside form 8-hydroxy-2'-deoxyguanosine (8-OHdG), are widely accepted as key biomarkers for such damage.[1] Enzyme-linked immunosorbent assays (ELISAs) offer a high-throughput and cost-effective method for quantifying 8-OHG/8-OHdG in various biological samples. However, the market offers a plethora of commercial ELISA kits, each with its own set of performance characteristics. This guide provides an objective comparison of several commercially available 8-OHG ELISA kits to aid researchers in selecting the most suitable option for their studies.

Performance Comparison of Commercial 8-OHG ELISA Kits

The selection of an appropriate ELISA kit depends on several factors, including the sample type, the expected concentration of 8-OHdG, and the required sensitivity. The following table summarizes the key performance characteristics of various commercial 8-OHG ELISA kits based on manufacturer-provided information.

Manufacturer	Kit Name	Assay Type	Sensitivity	Detection Range	Sample Types	Assay Time
Abcam	8-hydroxy-2'-deoxyguanosine ELISA Kit (ab201734)	Competitive	= 0.59 ng/mL	0.94 - 60 ng/mL	Saliva, Urine, Plasma, Tissue Extracts, Serum, Cell Lysate	2h
Abcam	8-hydroxy-2'-deoxyguanosine (8-OHdG) ELISA Kit (ab285254)	Competitive	-	-	Serum, plasma, tissue homogenate and other biological fluids	-
Agrisera	DNA Damage (8-OHdG) ELISA Kit	Competitive	0.59 ng/mL	0.94 - 60 ng/mL	Urine, cell culture, plasma, and other sample matrices	1h
Arigo Biolaboratories	8-Hydroxyguanosine (8-OHdG) ELISA Kit (ARG80911)	Competitive	0.59 ng/ml	0.94 - 60 ng/ml	Urine, cell culture supernatant, serum, plasma, saliva and cell/tissue lysate	1h
Cayman Chemical	DNA/RNA Oxidative Damage (High	Competitive	80% B/B ₀ : 30 pg/ml	10.3-3,000 pg/ml	-	-

Sensitivity) ELISA Kit						
Cell Biolabs, Inc.	OxiSelect TM					
	Oxidative DNA Damage ELISA Kit (8-OHdG Quantitation)	Competitive	-	-	DNA samples	-
Cloud-Clone Corp.	ELISA Kit for 8-Hydroxydeoxyguanosine (8-OHdG) (CEA660G)	Competitive Inhibition	< 26.81pg/mL	74.07-6,000pg/mL	Serum, plasma and other biological fluids	2h
	8-OHdG(8-Hydroxydeoxyguanosine) ELISA Kit (E-EL-0028)	Competitive	0.94 ng/mL	1.56-100 ng/mL	serum, plasma and other biological fluids	2h 30min
Invitrogen (Thermo Fisher)	8-OHdG Competitive ELISA Kit (EEL004)	Competitive	0.94 ng/mL	1.56-100 ng/mL	Serum, Plasma	2h 30min
Northwest Life Science Specialties	High Sensitivity 8-Hydroxydeoxyguanosine (8-	Competitive	125 pg/mL	-	Plasma, and/or DNA extracts isolated from cell	Overnight incubation

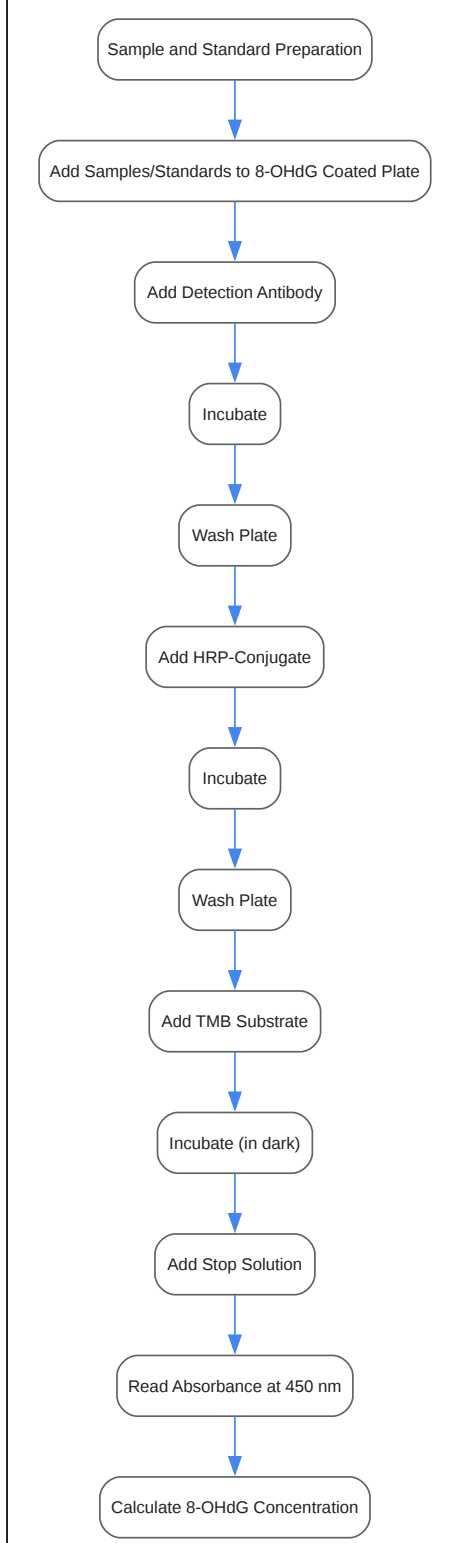
	OHdG) ELISA Assay Kit					lysates or tissue homogenat es
						plasma, urine, and saliva samples, DNA extracted from cultured cells, adherent cells, and tissue
R&D Systems	HT 8-oxo- dG ELISA Kit II (4380-096- K)	Competitiv e	-	-	-	

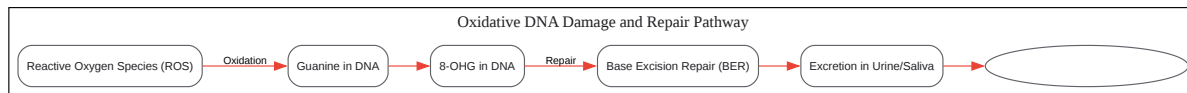
Note: "-" indicates that the information was not readily available in the initial search results. Researchers should consult the manufacturer's datasheets for the most up-to-date and complete information.

Experimental Protocols and Methodologies

The majority of the compared 8-OHG ELISA kits employ a competitive assay format.^{[2][3]} The general principle involves the competition between 8-OHdG in the sample and a fixed amount of 8-OHdG pre-coated on the microplate for binding to a specific antibody. The signal is inversely proportional to the amount of 8-OHdG in the sample. A typical workflow for these competitive ELISAs is illustrated below.

Typical Competitive 8-OHG ELISA Workflow





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